

Application Notes and Protocols for Preparing LY255283 Stock Solution in DMSO

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Compound of Interest

Compound Name: LY255283

Cat. No.: B1675639

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **LY255283** in dimethyl sulfoxide (DMSO). **LY255283** is a potent and selective antagonist of the leukotriene B4 receptor 2 (BLT2), making it a valuable tool for investigating inflammatory pathways and its potential therapeutic applications.

Chemical and Physical Properties

LY255283 is an aromatic ketone with the following properties:

Property	Value	References
Molecular Formula	C ₁₉ H ₂₈ N ₄ O ₃	[1] [2] [3]
Molecular Weight	360.45 g/mol	[4] [5] [6]
CAS Number	117690-79-6	[1] [2] [5]
Appearance	Off-white to light yellow solid	[5]
Purity	≥98%	[1]

Solubility in DMSO

LY255283 exhibits high solubility in DMSO. However, it is important to note that hygroscopic DMSO (DMSO that has absorbed water) can have a significant negative impact on the solubility of the product. Therefore, it is highly recommended to use newly opened, anhydrous DMSO for the preparation of stock solutions.[5]

Solvent	Solubility	Notes	References
DMSO	25 mg/mL (69.36 mM)	Sonication is recommended to aid dissolution.	[4]
DMSO	30 mg/mL	[2]	
DMSO	100 mg/mL (277.43 mM)	Requires ultrasonic assistance.	[5]
DMSO	105 mg/mL (291.3 mM)	Low-frequency ultrasound is suggested to aid dissolution.	[7]
Ethanol	25 mM	[1]	

For most applications, a stock solution of 25 mg/mL in DMSO is a reliable and effective concentration to work with.

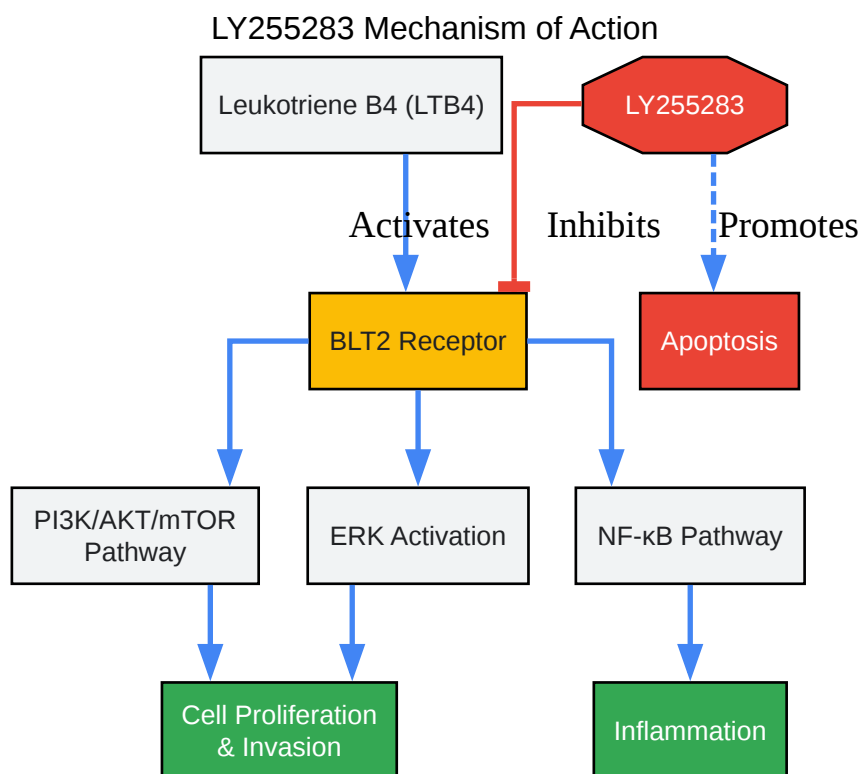
Mechanism of Action and Signaling Pathways

LY255283 is a selective and competitive antagonist of the BLT2 receptor.[1] It functions by binding to the receptor and inhibiting the downstream signaling cascades initiated by its natural ligand, leukotriene B4 (LTB4).[6][8] The blockade of the LTB4-BLT2 signaling pathway has been shown to play a role in several cellular processes, including inflammation, cell proliferation, and apoptosis.[9][10]

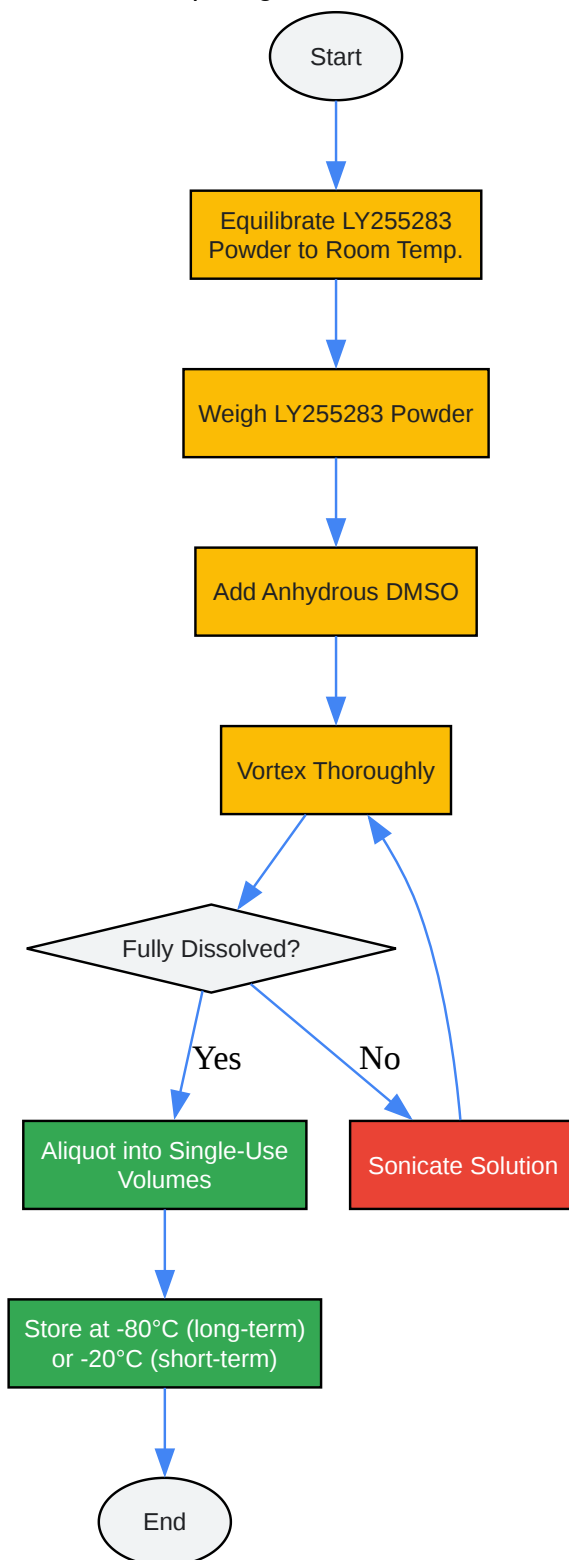
Key signaling pathways affected by the inhibition of BLT2 with **LY255283** include:

- Inhibition of ERK Activation: Blockade of the BLT1 receptor has been shown to suppress LTB4-stimulated extracellular signal-regulated kinase (ERK) activation in colon cancer cells. [10]

- BLT2–Nox–ROS–NF–κB Cascade: Research suggests that a BLT2–Nox–ROS–NF–κB cascade plays a critical role in bladder cancer invasion and metastasis, which can be inhibited by **LY255283**.[\[5\]](#)
- PI3K/AKT/mTOR Signaling: Knockdown of the LTB4 receptor has been shown to affect the PI3K/AKT/mTOR signaling pathway and apoptotic responses in colorectal cancer.[\[11\]](#)



Workflow for Preparing LY255283 Stock Solution

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